

comparing the efficacy of different platinum (II) phosphorescent emitters in OLEDs.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Platinum (II) ion*

Cat. No.: *B1199598*

[Get Quote](#)

A Comparative Guide to Platinum(II) Phosphorescent Emitters in OLED Technology

For Researchers, Scientists, and Drug Development Professionals

The field of organic light-emitting diodes (OLEDs) has seen remarkable advancements, driven by the development of highly efficient phosphorescent emitters. Among these, platinum(II) complexes have emerged as a versatile and powerful class of materials, enabling high quantum efficiencies and offering broad tunability of emission colors. This guide provides a comparative analysis of the efficacy of different platinum(II) phosphorescent emitters, supported by experimental data from recent literature, to aid researchers in the selection and design of next-generation OLED devices.

Performance Overview of Platinum(II) Emitters

The performance of an OLED is typically characterized by its external quantum efficiency (EQE), current efficiency (CE), and power efficiency (PE). The tables below summarize the performance of various platinum(II) complexes reported in the literature, categorized by the color of their emission.

Red-Emitting Platinum(II) Complexes

| Complex | Host Material | EQE (%) | CE (cd/A) | PE (lm/W) | Emission Peak (nm) | Reference |
|----------------------------------|---------------------------------|---------|-----------|-----------|--------------------|-----------|
| Pt(fppz) ₂ | Not specified | 31 | - | - | Red | [1] |
| Complex 7 | CH ₂ Cl ₂ | 22.1 | - | - | 588 | [2] |
| Complex 8 | Not specified | 19.0 | 21.0 | 15.5 | Orange-Red | [3] |
| Phenylisoquinoline based complex | Not specified | - | 4.71 | 5.12 | Red | [4][5] |

Orange and Yellow-Emitting Platinum(II) Complexes

| Complex | Host Material | EQE (%) | CE (cd/A) | PE (lm/W) | Emission Peak (nm) | Reference |
|------------|---------------------------------|---------|-----------|-----------|--------------------|-----------|
| Tetra-Pt-N | 4,4'-bis(carbazol-9-yl)biphenyl | - | 57.6 | - | Orange | [6] |
| Complex 9 | Not specified | 7.1 | 21.0 | 11.3 | Yellow | [3] |

Green-Emitting Platinum(II) Complexes

| Complex | Host Material | EQE (%) | CE (cd/A) | PE (lm/W) | Emission Peak (nm) | Reference |
|---------------------------|--------------------|---------|-----------|-----------|--------------------|-----------|
| Complex 22c | Not specified | 22.1 | - | - | - | [3] |
| Pt emitter (9 wt% doping) | Not specified | 20.4 | 70.6 | - | Green | [7] |
| Derivative 36 | Not specified | 14.3 | - | - | Green | [3] |
| Complex 12f | Mixed-matrix | 12.3 | 37.8 | 24.0 | - | [1][3] |
| Derivative 28b | Solution-processed | 5.6 | 15.5 | 16.4 | Green | [3] |

Blue-Emitting Platinum(II) Complexes

| Complex | Host Material | EQE (%) | CE (cd/A) | PE (lm/W) | Emission Peak (nm) | Lifetime (h) | Reference |
|--|---------------|---------|-----------|-----------|--------------------|--------------|-----------|
| Top-emitting OLED | Not specified | 49.5 | - | - | Deep-Blue | 670 (LT50) | [8] |
| Bottom-emitting OLED | Not specified | 31.3 | - | - | Deep-Blue | - | [8] |
| Jetplex ZRIET | Not specified | >20 | - | - | Blue | - | [9] |
| Pt(1-ptz)-based | Not specified | 14.5 | - | - | Blue | - | [10] |
| Complex 24 | Not specified | 15.3 | - | - | Sky-Blue | - | [2] |
| Complex 23 | Not specified | 12.3 | - | - | Sky-Blue | - | [2] |
| Tetradentate Pt(II) Complex | Not specified | 25.1 | - | - | Ultra-pure Blue | 451 (LT50) | [11] |
| Tandem OLED with Tetradentate Pt(II) Complex | Not specified | 50.3 | - | - | Ultra-pure Blue | 589 (LT70) | [11] |

Near-Infrared (NIR)-Emitting Platinum(II) Complexes

Platinum(II) complexes are also showing significant promise for applications in the near-infrared spectrum, which is crucial for various biological and technological applications.[12]

| Complex | Host Material | EQE (%) | Emission Range (nm) | Reference |
|--------------|---------------|---------|---------------------|-----------|
| PBSNND-based | 4P-NPD | 12.9 | Deep red/NIR | [13] |
| AtFNND-based | 4P-NPD | 13.7 | Deep red/NIR | [13] |

Key Molecular Design Strategies

The efficiency and stability of platinum(II) emitters are intrinsically linked to their molecular structure. The choice of ligands plays a crucial role in tuning the photophysical properties.[14] [15]

- **Cyclometalating Ligands:** The use of strong σ -donor cyclometalating ligands, such as phenylpyridine or phenylisoquinoline, enhances the stability and emission efficiency of the complexes.[4][16]
- **Ancillary Ligands:** Ancillary ligands, like β -diketonates, can be modified to fine-tune the emission color and prevent intermolecular interactions that can lead to quenching.[1][3]
- **Ligand Rigidity:** Rigid ligand scaffolds are advantageous for constructing highly robust phosphorescent Pt(II) complexes with superior emission properties.[2][14] Tetradentate ligands, in particular, can lead to more rigid molecular geometries and improved device performance.[8][10]

Experimental Methodologies

The fabrication and characterization of OLEDs involve a series of well-defined steps. While specific parameters may vary, a general workflow is outlined below.

OLED Fabrication Protocol

A common method for fabricating multilayer OLEDs is through vacuum thermal evaporation.

- **Substrate Preparation:** Indium tin oxide (ITO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol. The cleaned substrates are then treated with UV-ozone to improve the work function of the ITO.

- **Organic Layer Deposition:** The various organic layers, including the hole injection layer (HIL), hole transport layer (HTL), emissive layer (EML), electron transport layer (ETL), and electron injection layer (EIL), are deposited sequentially onto the ITO substrate in a high-vacuum chamber. The EML is typically formed by co-evaporating the host material and the platinum(II) emitter at a specific doping concentration.
- **Cathode Deposition:** A metal cathode, often a bilayer of lithium fluoride (LiF) and aluminum (Al), is then deposited on top of the organic stack.
- **Encapsulation:** To prevent degradation from moisture and oxygen, the completed device is encapsulated using a glass lid and a UV-curable epoxy resin in a nitrogen-filled glovebox.

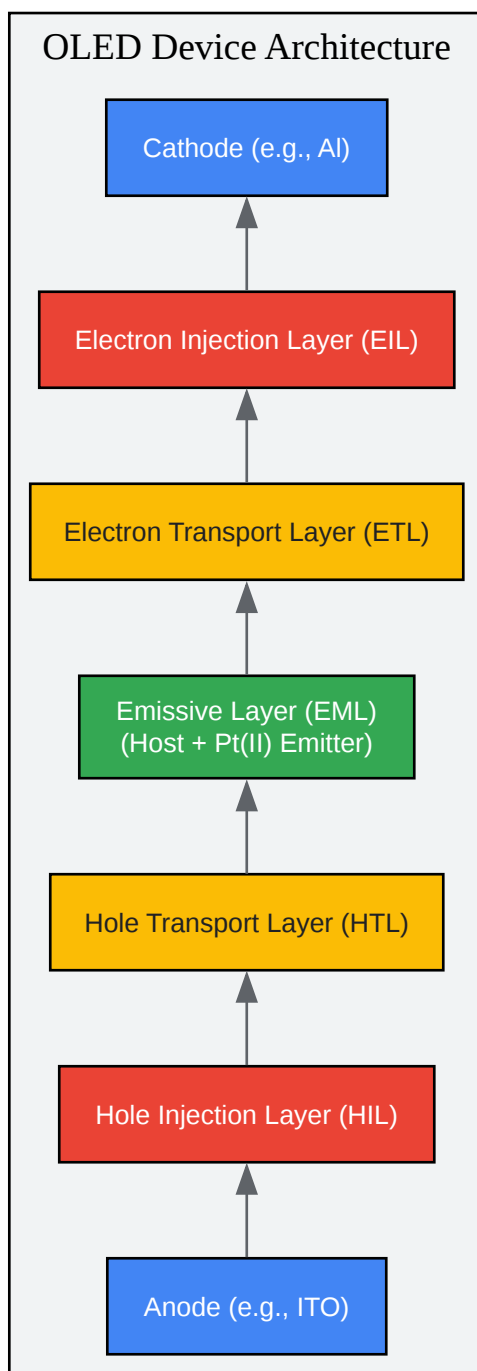
Characterization of OLEDs

The performance of the fabricated OLEDs is evaluated using a combination of electrical and optical measurements.

- **Current-Voltage-Luminance (J-V-L) Characteristics:** These are measured using a source meter and a photometer.
- **Electroluminescence (EL) Spectra:** The emission spectra of the devices are recorded using a spectroradiometer.
- **Efficiency Calculations:** The current efficiency (cd/A), power efficiency (lm/W), and external quantum efficiency (%) are calculated from the J-V-L data and the EL spectra.
- **Lifetime Measurement:** The operational lifetime of the device is determined by monitoring the luminance decay over time at a constant current density. The lifetime is often reported as LT50 or LT95, the time it takes for the initial luminance to decrease to 50% or 95%, respectively.

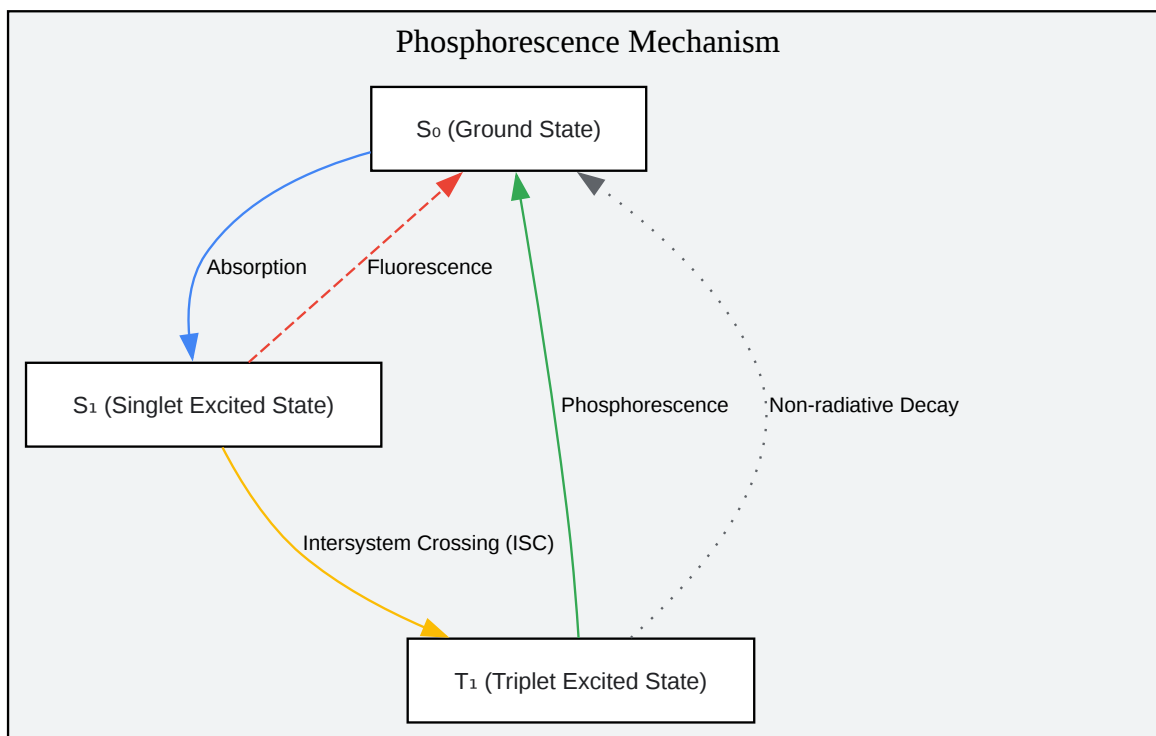
Visualizing Key Concepts in OLEDs

To better understand the fundamental principles governing OLED operation, the following diagrams illustrate the device architecture and the mechanism of phosphorescence.



[Click to download full resolution via product page](#)

Caption: A typical multilayer OLED device structure.



[Click to download full resolution via product page](#)

Caption: A simplified Jablonski diagram illustrating phosphorescence.

Conclusion

Platinum(II) complexes have demonstrated their capability to act as highly efficient phosphorescent emitters across the visible and near-infrared spectrum. The performance of these emitters is highly dependent on the molecular design, with ligand engineering being a key strategy for achieving desired photophysical properties and device stability. The data presented in this guide highlights the significant progress in the field and provides a valuable resource for researchers working on the development of advanced OLED technologies. The ongoing research into novel ligand designs and device architectures promises to further enhance the efficacy of platinum(II)-based OLEDs, paving the way for their broader application in displays, lighting, and beyond.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Recent advances in phosphorescent platinum complexes for organic light-emitting diodes - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Highly phosphorescent platinum(ii) emitters: photophysics, materials and biological applications - Chemical Science (RSC Publishing) DOI:10.1039/C5SC03766B [pubs.rsc.org]
- 3. BJOC - Recent advances in phosphorescent platinum complexes for organic light-emitting diodes [beilstein-journals.org]
- 4. Photophysical properties and OLED performance of light-emitting platinum(ii) complexes - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 5. Photophysical properties and OLED performance of light-emitting platinum(II) complexes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. High-Efficiency Simplified Orange and White Organic Light-Emitting Devices Based on a Platinum(II) Complex | MDPI [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. oled-info.com [oled-info.com]
- 10. researchgate.net [researchgate.net]
- 11. oled-info.com [oled-info.com]
- 12. Recent advances in highly-efficient near infrared OLED emitters - Materials Chemistry Frontiers (RSC Publishing) [pubs.rsc.org]
- 13. Solid-state near infrared emitting platinum(ii) complexes as either an ultrathin or singly doped phosphorescence emitting layer in hybrid white OLEDs exhibiting high efficiency and colour rendering index - Journal of Materials Chemistry C (RSC Publishing) [pubs.rsc.org]
- 14. Highly phosphorescent platinum(ii) emitters: photophysics, materials and biological applications - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Highly phosphorescent platinum(ii) emitters: photophysics, materials and biological applications - Chemical Science (RSC Publishing) [pubs.rsc.org]

- 16. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [comparing the efficacy of different platinum (II) phosphorescent emitters in OLEDs.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1199598#comparing-the-efficacy-of-different-platinum-ii-phosphorescent-emitters-in-oleds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com